

Obtusafuran Methyl Ether: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Obtusafuran methyl ether*

Cat. No.: B1496097

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Introduction

Obtusafuran methyl ether, a naturally occurring lignan, has garnered interest within the scientific community for its potential therapeutic applications. Primarily isolated from plant species of the *Dalbergia* genus, which have a rich history in traditional medicine for treating inflammatory ailments, this compound is now the subject of modern scientific investigation. This technical guide provides a comprehensive overview of **Obtusafuran methyl ether**, including its botanical sources, chemical properties, and known biological activities, with a focus on presenting quantitative data and experimental methodologies for researchers, scientists, and drug development professionals.

Botanical Sources and Traditional Use

Obtusafuran methyl ether is a constituent of various plants in the *Dalbergia* genus, most notably *Dalbergia odorifera*[1][2]. This genus, comprising trees and shrubs, is widely distributed in tropical and subtropical regions and has been a cornerstone of traditional medicine systems for centuries. Various parts of *Dalbergia* plants have been traditionally used to treat a wide array of conditions, including blood disorders, syphilis, stomach problems, dysentery, ulcers, and skin diseases[3][4]. The traditional use of these plants for ailments often associated with inflammation suggests the presence of bioactive compounds with anti-inflammatory properties, such as **Obtusafuran methyl ether**.

Chemical Properties

Obtusafuran methyl ether is classified as a lignan, a class of polyphenolic compounds derived from the dimerization of substituted cinnamyl alcohols. Its chemical structure has been elucidated through spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The molecular formula for **Obtusafuran methyl ether** is $C_{17}H_{18}O_3$.

Biological Activities and Quantitative Data

While the traditional use of *Dalbergia* species points towards potential biological activities, specific quantitative data for **Obtusafuran methyl ether** is still emerging. Research on various compounds isolated from *Dalbergia odorifera* has demonstrated a range of biological effects, including cytotoxic, antibacterial, antioxidant, and anti-inflammatory activities[1][4]. However, specific quantitative data for **Obtusafuran methyl ether** remains limited in the currently available scientific literature. Further targeted studies are required to determine specific metrics such as IC50 values for cytotoxicity against various cell lines and Minimum Inhibitory Concentrations (MICs) against microbial strains.

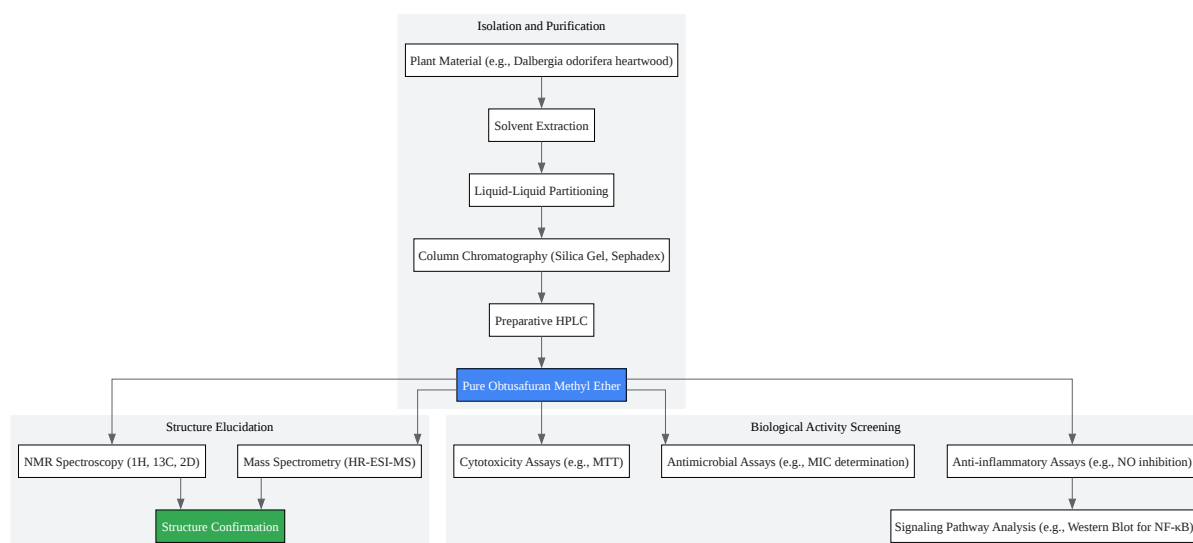
Potential Signaling Pathways

Lignans, as a class of compounds, have been shown to modulate various cellular signaling pathways, including the NF- κ B and MAPK pathways, which are critically involved in the inflammatory response[5][6][7]. While direct evidence for the effect of **Obtusafuran methyl ether** on these pathways is not yet available, its classification as a lignan suggests that this is a promising area for future research. The inhibition of such pathways could provide a mechanistic basis for the traditional anti-inflammatory uses of *Dalbergia* species.

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Obtusafuran methyl ether** are crucial for advancing research. The following outlines a general workflow for such investigations.

Workflow for Isolation and Bioactivity Screening



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Caption: General workflow for the isolation, structural elucidation, and biological screening of **Obtusafuran methyl ether**.

Conclusion

Obtusafuran methyl ether represents a promising natural product for further investigation, with a foundation in the traditional medicinal use of *Dalbergia* species. While preliminary information suggests potential anti-inflammatory and other biological activities, there is a clear need for more rigorous scientific studies to quantify these effects and elucidate the underlying molecular mechanisms. The experimental approaches outlined in this guide provide a framework for researchers to contribute to a more comprehensive understanding of this intriguing compound and its potential for therapeutic development.

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